

Personal protective equipment for handling CL-82198

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Compound of Interest

Compound Name: CL-82198

Cat. No.: B1669149

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Essential Safety and Handling Guide for CL-82198

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **CL-82198**, a selective inhibitor of matrix metalloproteinase-13 (MMP-13). It includes personal protective equipment (PPE) guidelines, operational procedures, and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

Given that **CL-82198** is classified with Reproductive Toxicity Category 2, suspected of damaging fertility or the unborn child, stringent adherence to PPE protocols is mandatory.

PPE Category	Item	Specification and Use
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are recommended. Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact. Dispose of contaminated gloves after use.
Eye/Face Protection	Safety glasses with side shields or goggles	Must be used to protect against splashes or dust particles.
Skin and Body Protection	Laboratory coat	A standard lab coat should be worn at all times.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dusts are generated and ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Chemical and Physical Properties

A summary of the key quantitative data for **CL-82198** is presented below for easy reference.

Property	Value	Source
Molecular Weight	302.37 g/mol (free base)	[1]
IC50 for MMP-13	3.2 μ M - 10 μ M	[1][2]
Solubility (Water)	25 mg/mL	[1]
Solubility (DMSO)	60 mg/mL	[2]
Storage Temperature	-20°C	[1]

Toxicological Data

While a specific LD50 value for **CL-82198** is not readily available in the provided search results, the Safety Data Sheet (SDS) classifies it under "Toxicity: Standard Handling (A)" and as a Reproductive Toxicity Category 2 substance. This necessitates careful handling to minimize exposure.

Experimental Protocols

Below is a representative, generalized protocol for an in vitro MMP-13 inhibition assay. This protocol is for illustrative purposes and should be adapted and optimized for specific experimental conditions.

Objective: To determine the inhibitory effect of **CL-82198** on the enzymatic activity of recombinant human MMP-13.

Materials:

- Recombinant human MMP-13
- MMP-13 fluorogenic substrate
- Assay buffer (e.g., Tris-HCl, pH 7.5, containing CaCl₂, ZnCl₂, and Brij-35)
- **CL-82198** stock solution (in DMSO)
- 96-well black microplate
- Fluorometric microplate reader

Procedure:

- Prepare Reagents:
 - Dilute the recombinant human MMP-13 to the desired concentration in assay buffer.
 - Prepare a series of dilutions of **CL-82198** from the stock solution in assay buffer. Ensure the final DMSO concentration is consistent across all wells and does not exceed 1%.

- Prepare the MMP-13 fluorogenic substrate in assay buffer according to the manufacturer's instructions.
- Assay Setup:
 - To the wells of the 96-well black microplate, add the diluted **CL-82198** solutions.
 - Include control wells:
 - Positive Control: MMP-13 enzyme without inhibitor.
 - Negative Control: Assay buffer without enzyme.
 - Vehicle Control: MMP-13 enzyme with the same concentration of DMSO as the test wells.
- Enzyme Addition and Incubation:
 - Add the diluted MMP-13 enzyme to all wells except the negative control.
 - Incubate the plate at 37°C for a pre-determined time (e.g., 15-30 minutes) to allow the inhibitor to interact with the enzyme.
- Substrate Addition and Measurement:
 - Initiate the enzymatic reaction by adding the MMP-13 fluorogenic substrate to all wells.
 - Immediately begin kinetic measurement of fluorescence intensity using a microplate reader (e.g., excitation at 340 nm and emission at 440 nm). Record data every 1-2 minutes for 30-60 minutes.
- Data Analysis:
 - Determine the rate of reaction (slope of the linear portion of the fluorescence vs. time curve) for each well.
 - Calculate the percentage of inhibition for each concentration of **CL-82198** relative to the vehicle control.

- Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC₅₀ value.

Operational Plans: Handling and Storage

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store **CL-82198** in a tightly sealed container at -20°C in a dry, well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials.

Preparation of Solutions:

- All handling of the solid compound and preparation of stock solutions should be performed in a chemical fume hood.
- To prepare a stock solution, dissolve **CL-82198** in an appropriate solvent such as DMSO.[\[2\]](#)
- Avoid generating dust.

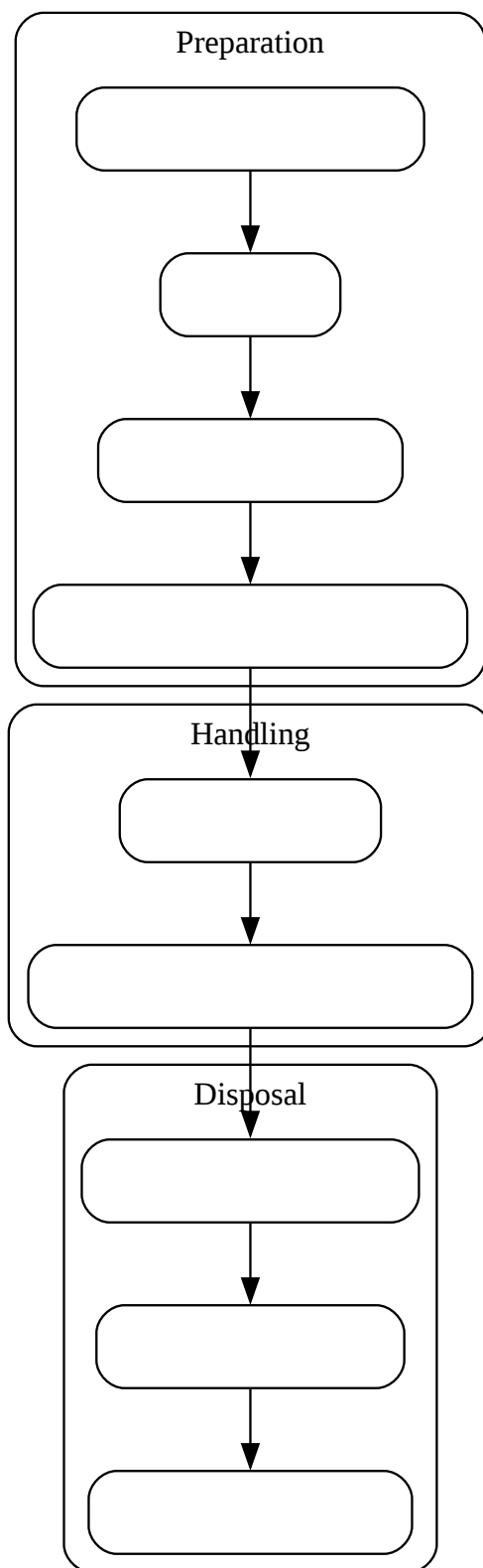
Disposal Plan

Waste Disposal:

- Dispose of unused **CL-82198** and any contaminated materials (e.g., gloves, pipette tips) as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of down the drain or in regular trash.
- Containers of **CL-82198**, even if empty, should be treated as hazardous waste due to residual chemical.

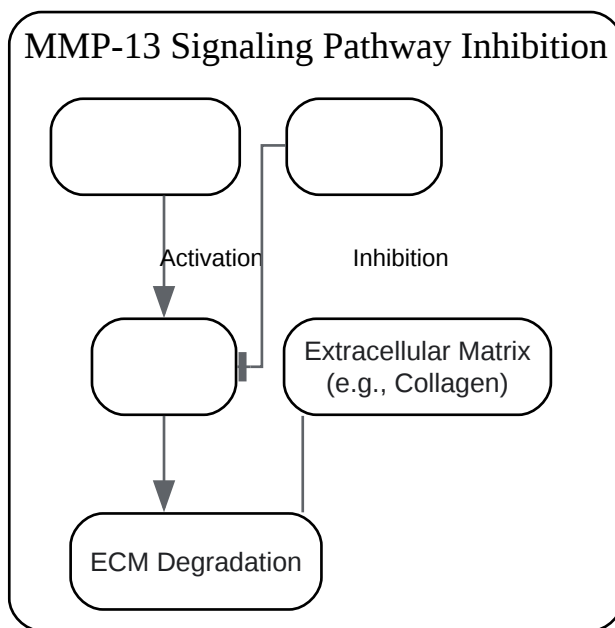
Visualizations

To further aid in understanding the operational workflow and the biological context of **CL-82198**, the following diagrams are provided.



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Caption: Workflow for the safe handling and disposal of **CL-82198**.



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Caption: Inhibition of the MMP-13 signaling pathway by **CL-82198**.

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References

- 1. CL-82198, Matrix metalloproteinase -13 (MMP-13) inhibitor (CAS 307002-71-7) | Abcam [abcam.com]
- 2. chondrex.com [chondrex.com]
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